2-phthalimidosuccinimide CAS number and identifiers

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Compound of Interest

Compound Name:	*2-(2,5-Dioxopyrrolidin-1-yl)isoindole-1,3-dione*
CAS No.:	*4403-40-1*
Cat. No.:	*B5819044*

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An In-Depth Technical Guide to Phthalimide-Succinimide Conjugates: Synthesis, Properties, and Applications in Drug Discovery

Introduction

The query for "2-phthalimidosuccinimide" does not correspond to a commonly recognized chemical entity with a specific CAS number in major chemical databases. It is likely that this name is a misnomer or refers to a broader class of molecules that incorporate both a phthalimide and a succinimide moiety. This guide, therefore, provides an in-depth technical overview of the synthesis, chemical identifiers, and, most importantly, the applications of molecules that feature both of these critical pharmacophores. For researchers, scientists, and drug development professionals, understanding the interplay between these two heterocyclic structures is paramount, particularly in the burgeoning field of targeted protein degradation.

The phthalimide group, a bicyclic aromatic imide, is a cornerstone of medicinal chemistry, most famously associated with the immunomodulatory drugs (IMiDs) like thalidomide, lenalidomide, and pomalidomide.[1][2] These molecules are now known to function as "molecular glues,"

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recruiting the Cereblon (CRBN) E3 ubiquitin ligase to induce the degradation of specific target proteins.[3] The succinimide scaffold, a five-membered ring dicarboximide, is also a privileged structure in medicinal chemistry, found in a variety of approved drugs with diverse biological activities, including anticonvulsants and anticancer agents.[4]

The strategic combination of phthalimide and succinimide functionalities within a single molecule can give rise to novel chemical entities with unique pharmacological profiles. This guide will delve into the synthetic logic for creating such conjugates, their key identifiers, and their significant applications, with a particular focus on the design of Proteolysis Targeting Chimeras (PROTACs).

Core Chemical Structures and Identifiers

While a specific entry for "2-phthalimidosuccinimide" is not available, we can define the core structures of interest as molecules where a phthalimide ring system is connected to a succinimide ring system, often via a linker. The nomenclature would vary depending on the point of attachment and the nature of the linker.

For the purpose of this guide, we will consider a representative structure where the nitrogen of the succinimide is substituted with a phthalimido-containing group.

Table 1: Key Identifiers for Core Moieties and a Representative Conjugate

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Identifier	Phthalimide	Succinimide	N-Phthaloylglycine (Illustrative Precursor)
CAS Number	85-41-6[5]	123-56-8[6]	4702-13-0[7]
Molecular Formula	$C_8H_5NO_2$	$C_4H_5NO_2$	$C_{10}H_7NO_4$
IUPAC Name	Isoindole-1,3-dione[5]	Pyrrolidine-2,5-dione	2-(1,3-Dioxoisoindol-2-yl)acetic acid[7]
SMILES	C1=CC=C2C(=C1)C(=O)NC2=O[5]	C1CC(=O)NC1=O	C1=CC=C2C(=C1)C(=O)N(C2=O)CC(=O)O[7]
InChIKey	XKJCHHZQLQNZHY-UHFFFAOYSA-N[5]	KZNICNPSHKQLFF-UHFFFAOYSA-N	WQINSVOOIJDOLJ-UHFFFAOYSA-N[7]

Synthesis and Chemical Logic

The synthesis of molecules containing both phthalimide and succinimide moieties relies on well-established organic chemistry principles. A logical and common approach involves the N-alkylation of a pre-formed phthalimide or succinimide with a molecule containing the other reactive moiety.

General Synthetic Strategies

- N-Alkylation of Phthalimide: The Gabriel synthesis is a classic method for forming primary amines, which involves the N-alkylation of potassium phthalimide with an alkyl halide.[5] This can be adapted to introduce a succinimide-containing alkyl halide.

- N-Alkylation of Succinimide: Similar to phthalimide, the nitrogen of succinimide can be deprotonated with a base and subsequently alkylated with a phthalimide-containing alkyl halide.[5]

- Dehydrative Condensation: N-substituted succinimides can be synthesized by the reaction of a primary amine with succinic anhydride, followed by cyclodehydration.[8][9] A primary amine bearing a phthalimide group could be used in this reaction. Conversely, N-substituted

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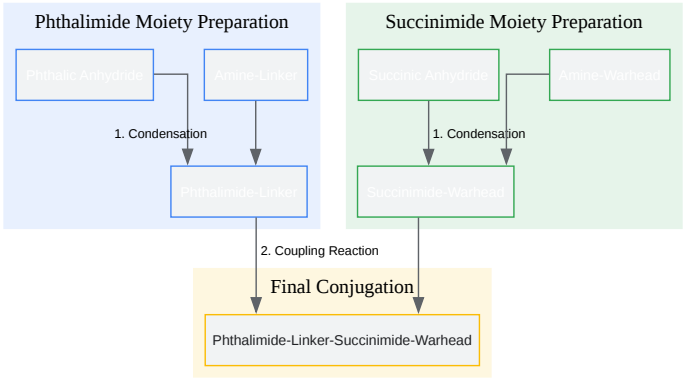
phthalimides can be prepared by the dehydrative condensation of phthalic anhydride with a primary amine.[10][11]

The choice of synthetic route is often dictated by the availability of starting materials and the desired overall structure of the target molecule. For instance, in the context of PROTAC synthesis, a linker is often built out from the phthalimide moiety, and the succinimide (or a related warhead) is attached at a later stage.

Proposed Synthetic Workflow

Below is a conceptual workflow for the synthesis of a generic phthalimide-succinimide conjugate. This workflow illustrates the logical progression from commercially available starting materials to the final conjugate.



Conceptual Synthetic Workflow for a Phthalimide-Succinimide Conjugate.

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Conceptual Synthetic Workflow

Applications in Research and Drug Development

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The conjugation of phthalimide and succinimide moieties is of significant interest in drug discovery, primarily driven by the unique properties of the phthalimide scaffold in inducing targeted protein degradation.

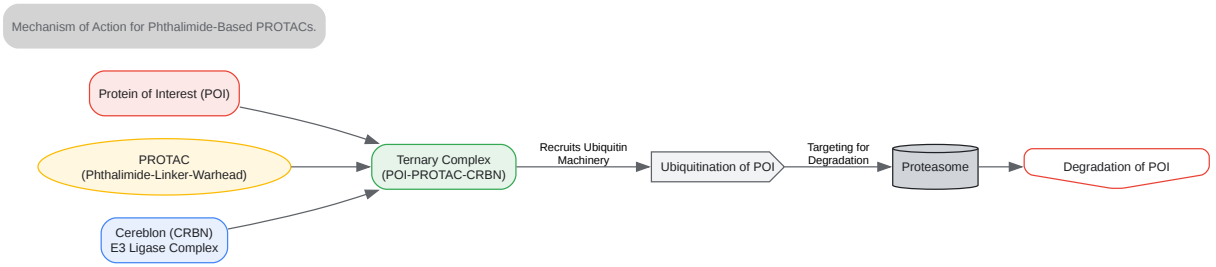
Proteolysis Targeting Chimeras (PROTACs)

PROTACs are heterobifunctional molecules that consist of a ligand that binds to a target protein (the "warhead"), a ligand that binds to an E3 ubiquitin ligase, and a linker that connects the two.[1][12] The phthalimide moiety, as found in thalidomide and its analogs, is a widely used E3 ligase ligand that recruits Cereblon (CRBN).[3]

The succinimide moiety itself is not typically the "warhead" for a specific protein target. However, many small molecule inhibitors that can serve as warheads contain cyclic imide structures or are synthetically derived from them. The principles of conjugating a phthalimide to a succinimide can be directly applied to the synthesis of PROTACs where the warhead is a succinimide derivative or another small molecule inhibitor.

The mechanism of action for a phthalimide-based PROTAC is a catalytic process that leads to the ubiquitination and subsequent degradation of the target protein by the proteasome.[13][14]

Mechanism of Action for Phthalimide-Based PROTACs



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PROTAC Mechanism of Action

Other Therapeutic Applications

Derivatives of phthalimide and succinimide have demonstrated a wide range of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects.[4][15][16] The combination of these two pharmacophores could lead to synergistic effects or novel mechanisms of action. For example, N-pyridinyl and N-quinolinyl substituted derivatives of both phthalimides and succinimides have shown cytotoxicity against various cancer cell lines.[15]

Experimental Protocol: Synthesis of N-Phenylsuccinimide

This protocol details a reliable, two-step method for the synthesis of N-phenylsuccinimide, a representative N-substituted succinimide. This procedure can be adapted for other amines and serves as a foundational technique for creating more complex conjugates.

Objective: To synthesize N-phenylsuccinimide from succinic anhydride and aniline.

Pillar of Trustworthiness: This protocol is self-validating through the monitoring of intermediate formation and final product purification and characterization.

Materials:

- Succinic anhydride
- Aniline
- Glacial acetic acid
- Zinc dust (optional, for alternative cyclization)[9]
- Sodium bicarbonate solution (saturated)
- Distilled water
- Ethanol
- Standard laboratory glassware

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- Magnetic stirrer and hotplate
- Melting point apparatus
- FTIR and NMR spectrometers for characterization

Procedure:

Step 1: Formation of the Amic Acid Intermediate (N-Phenylsuccinamic Acid)

- In a 250 mL round-bottom flask, dissolve 10.0 g (0.1 mol) of succinic anhydride in 50 mL of glacial acetic acid with gentle warming and stirring.
- To this solution, add 9.3 g (0.1 mol) of aniline dropwise over 10 minutes. An exothermic reaction will occur, and a white precipitate of the amic acid should form.
- Continue stirring the mixture at room temperature for 1 hour to ensure complete reaction. The formation of the intermediate can be monitored by thin-layer chromatography (TLC).

Step 2: Cyclodehydration to N-Phenylsuccinimide

- Thermal Cyclization: Heat the reaction mixture from Step 1 to reflux (approximately 118 °C in acetic acid) for 2 hours. The precipitate will dissolve as the cyclization proceeds.
- Cooling and Precipitation: After the reflux period, allow the reaction mixture to cool to room temperature. Then, slowly pour the solution into 200 mL of cold water with vigorous stirring.
- Isolation: The N-phenylsuccinimide will precipitate as a white solid. Collect the solid by vacuum filtration and wash it thoroughly with cold water until the filtrate is neutral to litmus paper.
- Purification: Recrystallize the crude product from ethanol to obtain pure N-phenylsuccinimide.
- Drying and Characterization: Dry the purified crystals in a vacuum oven. Determine the melting point and characterize the product using FTIR and ^{1}H NMR spectroscopy to confirm its identity and purity. The IR spectrum should show characteristic imide carbonyl peaks

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around 1700 cm^{-1} and the absence of carboxylic acid and amide N-H stretches from the intermediate.

Causality Behind Experimental Choices:

- Glacial Acetic Acid as Solvent: Acetic acid serves as a good solvent for both reactants and facilitates the cyclodehydration step by acting as a proton source and a water scavenger to some extent.
- Reflux Conditions: Heating is necessary to provide the activation energy for the intramolecular nucleophilic acyl substitution (cyclization) and to drive off the water molecule formed during the reaction, thus pushing the equilibrium towards the imide product.
- Precipitation in Water: N-phenylsuccinimide is insoluble in water, while the acetic acid solvent and any unreacted starting materials are soluble. This allows for a simple and effective initial purification step.
- Recrystallization: This is a standard purification technique for solid organic compounds, which removes any remaining impurities to yield a highly pure product.

Data Presentation

The biological activity of phthalimide and succinimide derivatives is highly dependent on their substitution patterns. The following table provides illustrative data on the cytotoxic effects of some substituted derivatives.

Table 2: Cytotoxicity of Representative Phthalimide and Succinimide Derivatives

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Compound	Cell Line	IC_{50} (μM)	Reference
N-[2-pyridinyl-1-oxide)methyl]phthalimide	L1210 Leukemia	>100	[15]
1-[N-2-phthalimidoethyl]-3,4-dihydroisoquinoline	L1210 Leukemia	25-100	[15]
Substituted Succinimides	Various	Generally more potent than unsubstituted succinimide	[15]
Phthalimide	Various	More potent than its N-substituted derivatives in the cited study	[15]

Note: The data presented is illustrative and sourced from a single study for comparative purposes. The cytotoxic effects are highly context-dependent.

Conclusion

While "2-phthalimidosuccinimide" may not be a standard chemical name, the underlying concept of combining phthalimide and succinimide moieties into single molecular entities is a powerful strategy in modern medicinal chemistry. The phthalimide group's ability to recruit the CRBN E3 ligase has made it an indispensable tool in the development of PROTACs for targeted protein degradation. The synthetic methodologies for creating such conjugates are well-established and adaptable. As the field of targeted protein degradation continues to evolve, the rational design of novel molecules incorporating these and other privileged scaffolds will undoubtedly lead to the development of next-generation therapeutics for a wide range of diseases.

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